

A Comparative Guide to Linearity and Range Determination for Acetazolamide Assays

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Compound of Interest

Compound Name: Acetazolamide-13C2,d3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of common analytical methods for the quantification of Acetazolamide, with a focus on linearity and range determination. The objective is to offer a comparative overview of High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and UV-Visible (UV-Vis) Spectrophotometry to assist in selecting the most appropriate method for specific research and development needs.

Performance Comparison of Acetazolamide Assays

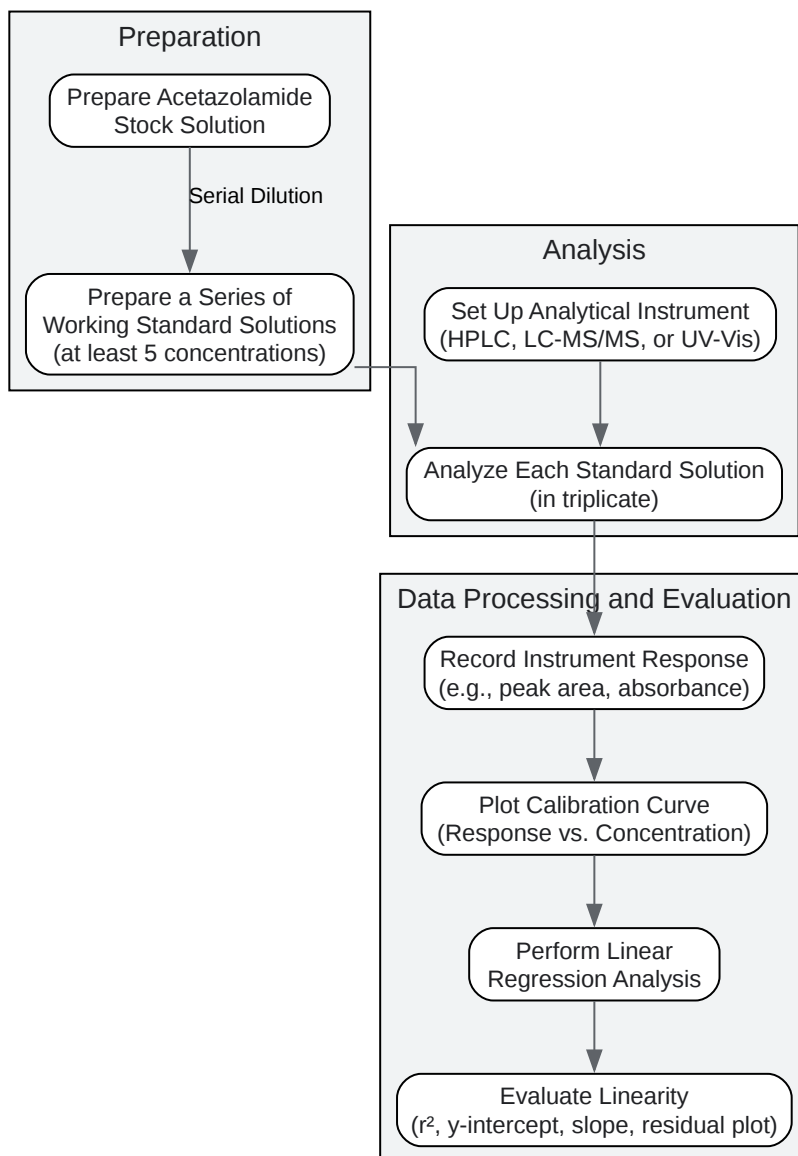
The selection of an analytical method for Acetazolamide quantification is critical and depends on factors such as the required sensitivity, the complexity of the sample matrix, and the desired concentration range. The following table summarizes the linearity and range of different validated methods for Acetazolamide analysis.

Analytical Method	Matrix	Linearity Range	Correlation Coefficient (r^2)	Reference
LC-MS/MS	Human Plasma	50.3 – 12046 ng/mL	0.9984 – 0.9992	[1]
LC-MS/MS	Beagle Dog Plasma	0.20 – 50 µg/mL	>0.99	[2][3]
HPLC	Bulk Drug and Formulations	20 – 120 µg/mL	Not Specified	[4][5][6]
HPLC-UV	Oral Suspension	25 – 150 µg/mL	0.9997 (Oral Mix), 0.9995 (Oral Mix SF)	[7]
UV Spectrophotometry	Tablet Dosage Form	5 – 30 µg/mL	0.9991	[8]
UV Spectrophotometry	Pure Form and Pharmaceutical Preparations	5 – 70 µg/mL	Not Specified	[9]
UV Spectrophotometry	Tablet Dosage Form	1 – 5 µg/mL	0.995	

Experimental Workflows and Signaling Pathways

A generalized workflow for determining the linearity and range of an analytical method for Acetazolamide is depicted below. This process is fundamental for method validation and ensures the reliability of the obtained quantitative data.

Experimental Workflow for Linearity and Range Determination of Acetazolamide Assays

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Development and validation of a simple and reliable LC-MS/MS method for the determination of acetazolamide, an effective carbonic anhydrase inhibitor, in plasma and its application to a pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 7. Validation of a stability-indicating HPLC-UV method for the quantification of acetazolamide in Oral-Mix and Oral-Mix SF - PMC [pmc.ncbi.nlm.nih.gov]
- 8. sphinxsai.com [sphinxsai.com]
- 9. Validated Stability indicating Spectrophotometric Method for the Determination of Acetazolamide in Dosage Forms through Complex Formation with Palladium (II) - PMC [pmc.ncbi.nlm.nih.gov]
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